

Personal protective equipment for handling 2-Fluoro-4-iodophenol

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Compound of Interest

Compound Name: 2-Fluoro-4-iodophenol

Cat. No.: B1315855

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Essential Safety and Handling Guide for 2-Fluoro-4-iodophenol

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety, handling, and disposal information for **2-Fluoro-4-iodophenol** (CAS No: 2713-28-2). Adherence to these protocols is essential for ensuring laboratory safety and minimizing risk.

Hazard Identification and Classification

2-Fluoro-4-iodophenol is a hazardous substance that requires careful handling. It is classified as corrosive and an irritant.^[1] The primary routes of exposure are inhalation, skin contact, and eye contact.

GHS Hazard Statements:

- Harmful if swallowed (H302)^[1]
- Harmful in contact with skin (H312)^[1]
- Causes skin irritation (H315)^[1]
- Causes serious eye damage (H318) or serious eye irritation (H319)^[1]

- Harmful if inhaled (H332)[[1](#)]

| Hazard Classification | Category |
|-------------------------------|-----------------|
| Acute Toxicity, Oral | Category 4 |
| Acute Toxicity, Dermal | Category 4 |
| Acute Toxicity, Inhalation | Category 4 |
| Skin Corrosion/Irritation | Category 2 |
| Serious Eye Damage/Irritation | Category 1 / 2A |

Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to prevent exposure. The following table summarizes the recommended PPE for handling **2-Fluoro-4-iodophenol**.

| Protection Type | Recommended Equipment | Specifications and Notes |
|------------------------|------------------------------------------------------------|----------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Eye Protection | Chemical safety goggles and face shield | Must be worn whenever there is a splash hazard.[2] |
| Hand Protection | Double-gloving is recommended. | Inner Glove: Disposable nitrile gloves. Outer Glove: Heavy-duty gloves such as Butyl rubber or Neoprene for prolonged contact or handling of concentrated solutions.[2][3] Nitrile gloves offer splash protection but should be changed immediately upon contamination.[2][4] |
| Body Protection | Fully buttoned lab coat, long pants, and closed-toe shoes. | A chemical-resistant apron made of butyl rubber or neoprene should be worn over the lab coat when there is a significant risk of splashing.[2] |
| Respiratory Protection | Work in a certified chemical fume hood. | If a fume hood is not available, a full-face respirator with a combination organic vapor/acid gas/particulate (P100) cartridge is required.[5] Consult with your institution's environmental health and safety department for proper respirator selection and fit-testing. |

Handling and Storage Procedures

Proper handling and storage are crucial to maintain the chemical's integrity and prevent accidental exposure.

Handling:

- Always handle **2-Fluoro-4-iodophenol** within a certified chemical fume hood to minimize inhalation exposure.[\[4\]](#)
- Avoid direct contact with skin, eyes, and clothing.
- Use compatible tools and equipment to prevent reactions.
- In case of centrifugation, use sealed safety cups to contain potential aerosols.[\[2\]](#)

Storage:

- Store in a cool, dry, and well-ventilated area.
- Keep containers tightly closed.
- Store away from strong oxidizing agents and other incompatible materials.[\[6\]](#)

First Aid Measures

Immediate and appropriate first aid is critical in the event of an exposure.

| Exposure Route | First Aid Protocol |
|----------------|--------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Eye Contact | Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention. [3] |
| Skin Contact | Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water. The use of polyethylene glycol (PEG-300 or PEG-400) is highly recommended for dermal phenol exposures. [3] Seek medical attention. |
| Inhalation | Move the individual to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention. [7] |
| Ingestion | Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and give them 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [7] |

Spill and Disposal Plan

Spill Response:

- Evacuate: Immediately evacuate the area of the spill.
- Alert: Notify your supervisor and the institutional safety office.
- PPE: Don appropriate PPE, including respiratory protection, before re-entering the area.
- Containment: For solid spills, carefully sweep up the material and place it in a designated hazardous waste container. For liquid spills, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container.
- Decontamination: Decontaminate the spill area with a suitable cleaning agent.

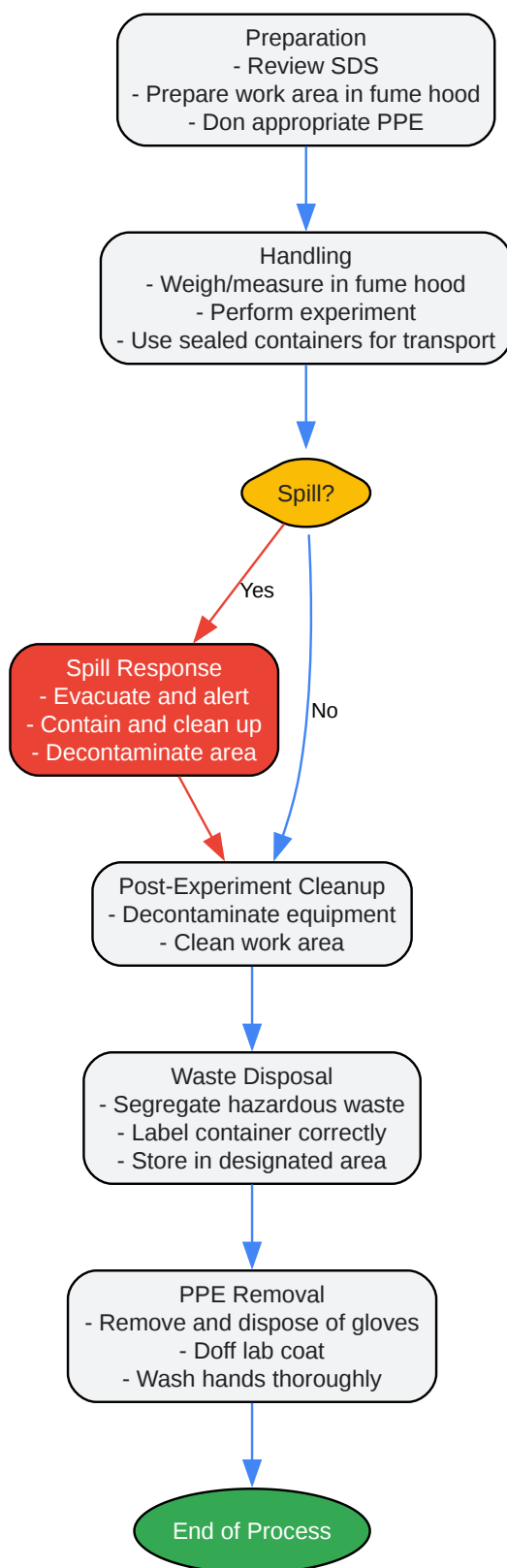
- Waste: All materials used for cleanup must be disposed of as hazardous waste.

Waste Disposal:

- All waste containing **2-Fluoro-4-iodophenol**, including empty containers and contaminated PPE, must be disposed of as hazardous chemical waste.
- Follow all local, state, and federal regulations for hazardous waste disposal. Do not dispose of down the drain.^[8]
- Contact your institution's environmental health and safety department for specific disposal procedures.

Operational Workflow for Handling 2-Fluoro-4-iodophenol

The following diagram illustrates the standard operating procedure for safely handling **2-Fluoro-4-iodophenol** in a laboratory setting.



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Caption: Workflow for Safe Handling of **2-Fluoro-4-iodophenol**.

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- To cite this document: BenchChem. [Personal protective equipment for handling 2-Fluoro-4-iodophenol]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1315855#personal-protective-equipment-for-handling-2-fluoro-4-iodophenol\]](https://www.benchchem.com/product/b1315855#personal-protective-equipment-for-handling-2-fluoro-4-iodophenol)

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